

tert-Butyl 3-(bromomethyl)benzylcarbamate safety and handling

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Compound of Interest

Compound Name: *tert-Butyl 3-
(bromomethyl)benzylcarbamate*

Cat. No.: *B153213*

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An In-depth Technical Guide on the Safety and Handling of **tert-Butyl 3-(bromomethyl)benzylcarbamate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal safety data sheet (SDS) and should be used in conjunction with a comprehensive risk assessment specific to your laboratory conditions.

Introduction

tert-Butyl 3-(bromomethyl)benzylcarbamate is a bifunctional organic compound utilized in synthetic organic chemistry, particularly in the development of pharmaceutical intermediates. Its structure incorporates a Boc-protected amine and a reactive benzyl bromide moiety, making it a useful building block. However, the presence of the benzyl bromide group, a known alkylating agent, necessitates careful handling and a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the safety and handling procedures for **tert-Butyl 3-(bromomethyl)benzylcarbamate**.

Chemical Identification

It is crucial to distinguish between the isomers of this compound, as their CAS numbers and reported safety information can differ. This guide focuses on the meta-isomer (3-substituted).

Compound Name	Structure	CAS Number	Molecular Formula	Molecular Weight
tert-Butyl 3-(bromomethyl)benzylcarbamate	Structure not available in provided search results	220364-34-1	C ₁₃ H ₁₈ BrNO ₂	300.2 g/mol
Isomer: tert-Butyl 3-(bromomethyl)phenylcarbamate	Structure not available in provided search results	118684-32-5	C ₁₂ H ₁₆ BrNO ₂	286.16 g/mol [1]

Hazard Identification and Classification

tert-Butyl 3-(bromomethyl)benzylcarbamate is classified as a hazardous substance. The following GHS classification has been reported for CAS number 220364-34-1[\[2\]](#):

- Pictograms:
 - GHS05: Corrosion
 - GHS07: Exclamation mark
- Signal Word: Danger[\[2\]](#)
- Hazard Statements:
 - H302+H312: Harmful if swallowed or in contact with skin.
 - H314: Causes severe skin burns and eye damage.[\[2\]](#)

For the related isomer, tert-Butyl 3-(bromomethyl)phenylcarbamate (CAS 118684-32-5), some safety data sheets indicate that no hazard data is available[\[1\]](#). However, due to the structural similarity and the presence of the reactive bromomethyl group, it should be handled with similar precautions.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **tert-Butyl 3-(bromomethyl)benzylcarbamate** is limited. The following table summarizes the available information.

Property	Value
Physical Form	Solid[2]
Purity	98%[2]
Storage Temp.	Inert atmosphere, 2-8°C[2]

Toxicological Information

Detailed toxicological studies for **tert-Butyl 3-(bromomethyl)benzylcarbamate** are not readily available in the public domain. The hazard statement H302 (Harmful if swallowed) indicates oral toxicity, but specific LD50 values have not been identified in the search results. As a benzyl bromide derivative, it is a potential alkylating agent. Alkylating agents are a class of compounds that can react with nucleophilic sites in biological macromolecules, such as DNA, and may have mutagenic, carcinogenic, or cytotoxic effects. Therefore, exposure should be minimized.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of this compound, stringent safety protocols must be followed.

6.1. Engineering Controls

- All work with **tert-Butyl 3-(bromomethyl)benzylcarbamate**, including weighing and preparing solutions, must be conducted in a certified chemical fume hood to prevent inhalation of any dust or vapors.

6.2. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn for splash hazards.
Skin Protection	A flame-resistant lab coat. Chemical-resistant gloves (nitrile or neoprene are generally suitable, but glove compatibility should be verified with the manufacturer). Inspect gloves for any signs of degradation or punctures before use.
Respiratory Protection	Not typically required when working in a properly functioning chemical fume hood. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with appropriate cartridges should be used.

6.3. General Handling Procedures

- Avoid the formation of dust and aerosols.
- Keep the container tightly closed when not in use.
- Use only non-sparking tools.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage and Stability

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is 2-8°C under an inert atmosphere[2].
- **Stability:** The compound is expected to be stable under the recommended storage conditions.

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and nucleophiles.

Accidental Release and First Aid Measures

8.1. Spill Procedures

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for hazardous waste disposal.
- Do not allow the material to enter drains or waterways.

8.2. First Aid

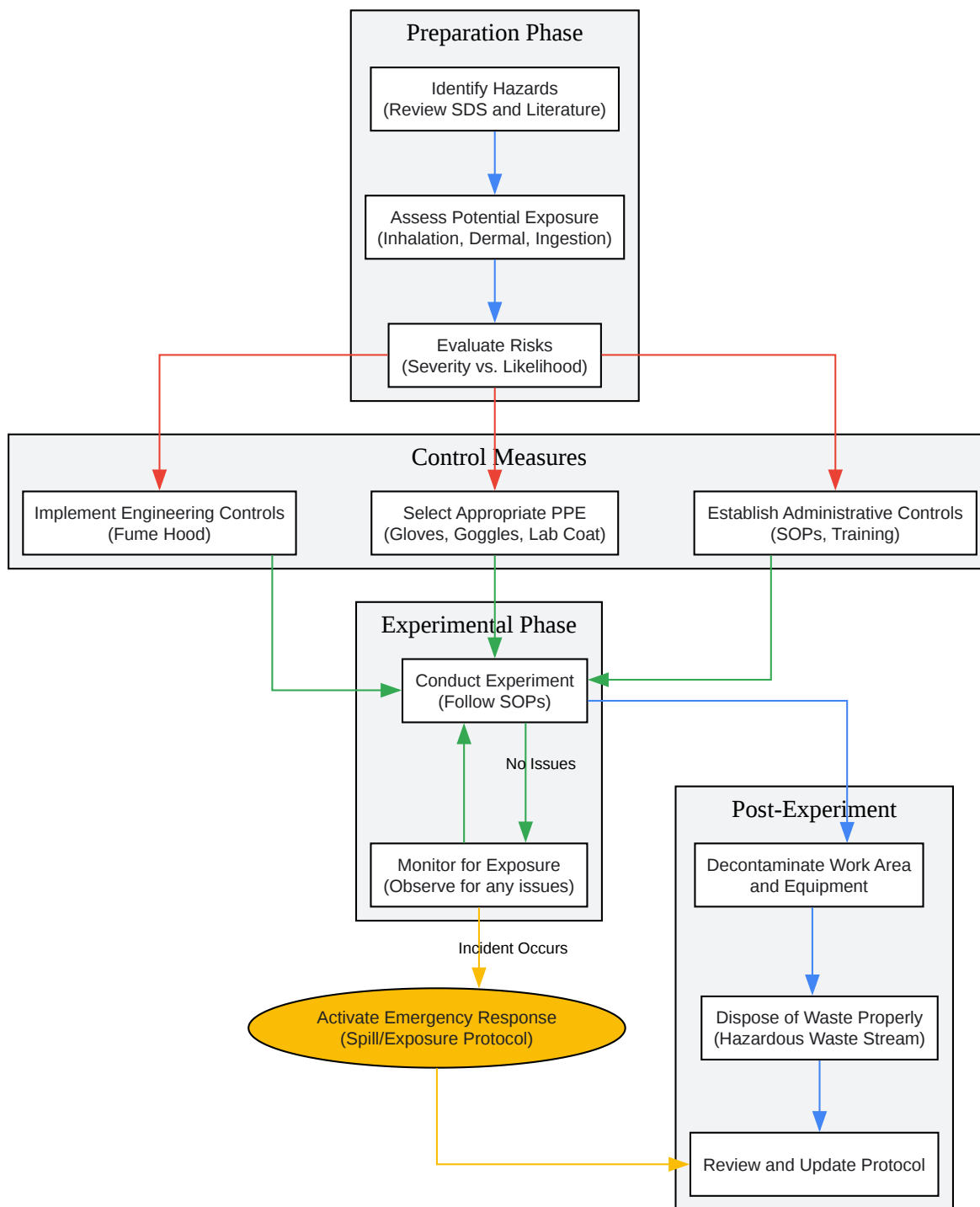
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local regulations. This material and its container must be disposed of as hazardous waste.

Risk Assessment Workflow

The following diagram illustrates a logical workflow for conducting a risk assessment before handling **tert-Butyl 3-(bromomethyl)benzylcarbamate**.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com